

An In-depth Technical Guide to 4-Iodo-2-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: **4-Iodo-2-(trifluoromethoxy)aniline**

Cat. No.: **B1302851**

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This guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **4-Iodo-2-(trifluoromethoxy)aniline**, a compound of interest for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular and Physicochemical Properties

The quantitative data for **4-Iodo-2-(trifluoromethoxy)aniline** are summarized in the table below, offering a clear comparison of its key characteristics.

Property	Value	Source
IUPAC Name	4-iodo-2-(trifluoromethoxy)aniline	[1]
CAS Number	874814-75-2	[2] [1] [3] [4]
Molecular Formula	C ₇ H ₅ F ₃ INO	[4] [5]
Molecular Weight	303.02 g/mol	[1] [3] [5] [6]
Exact Mass	302.93700 u	[3]
Boiling Point	260.4°C at 760 mmHg	[3]
Density	1.965 g/cm ³	[3]
Flash Point	111.3°C	[3]
LogP	3.35320	[3]
Refractive Index	1.569	[3]
SMILES	FC(F)(F)Oc1c(N)ccc(I)c1	[2]
InChI Key	CRHUIDOGQZJYBV-UHFFFAOYSA-N	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **4-iodo-2-(trifluoromethoxy)aniline** is depicted below. This diagram illustrates the arrangement of atoms and the bonding within the molecule, highlighting the aniline backbone substituted with an iodine atom at the fourth position and a trifluoromethoxy group at the second position.

Caption: Molecular structure of **4-iodo-2-(trifluoromethoxy)aniline**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-iodo-2-(trifluoromethoxy)aniline** are typically proprietary to chemical manufacturers. However, general analytical methods used for characterization include:

- Chromatography: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are employed to assess the purity of the compound.[2]
- Mass Spectrometry (MS): Used in conjunction with chromatography (LC-MS or GC-MS) to confirm the molecular weight and fragmentation pattern.[2]
- Spectroscopy:
 - Nuclear Magnetic Resonance (NMR): Proton and Carbon NMR are used to elucidate the molecular structure.[2]
 - Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present in the molecule.[2]
 - UV-Visible Spectroscopy (UV-VIS): To determine the absorption characteristics of the compound.[2]
- Elemental Analysis (CHNS): To determine the elemental composition of the compound.[2]

Researchers interested in synthesizing this compound would typically adapt known iodination and trifluoromethylation reactions on an appropriate aniline precursor. These protocols would require careful optimization of reaction conditions, including temperature, pressure, catalysts, and solvents, followed by purification steps such as recrystallization or column chromatography.

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